

The Role of Biotin-PEG10-NHS Ester in Modern Research: A Technical Guide

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Compound of Interest

Compound Name: Biotin-PEG10-NHS ester

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Introduction

Biotin-PEG10-NHS ester is a heterobifunctional crosslinker that has become an indispensable tool in various fields of life science research, including proteomics, immunology, and drug discovery. This reagent facilitates the covalent attachment of a biotin molecule to proteins, antibodies, nucleic acids, and other biomolecules containing primary amines. The polyethylene glycol (PEG) spacer, consisting of ten repeating ethylene glycol units, enhances the solubility of the labeled molecule and minimizes steric hindrance, thereby preserving its biological activity. This guide provides an in-depth overview of the technical specifications, applications, and experimental protocols involving **Biotin-PEG10-NHS ester**.

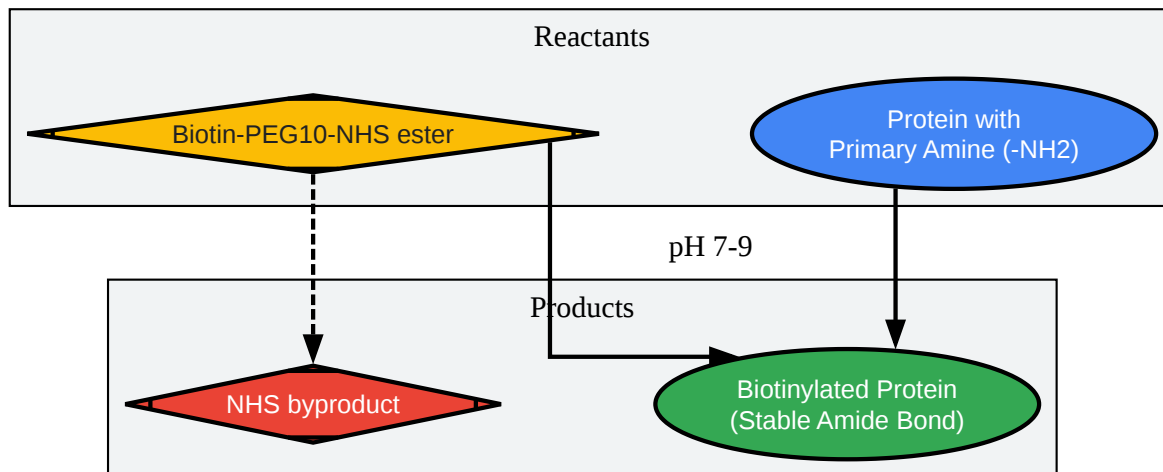
Core Concepts and Chemical Properties

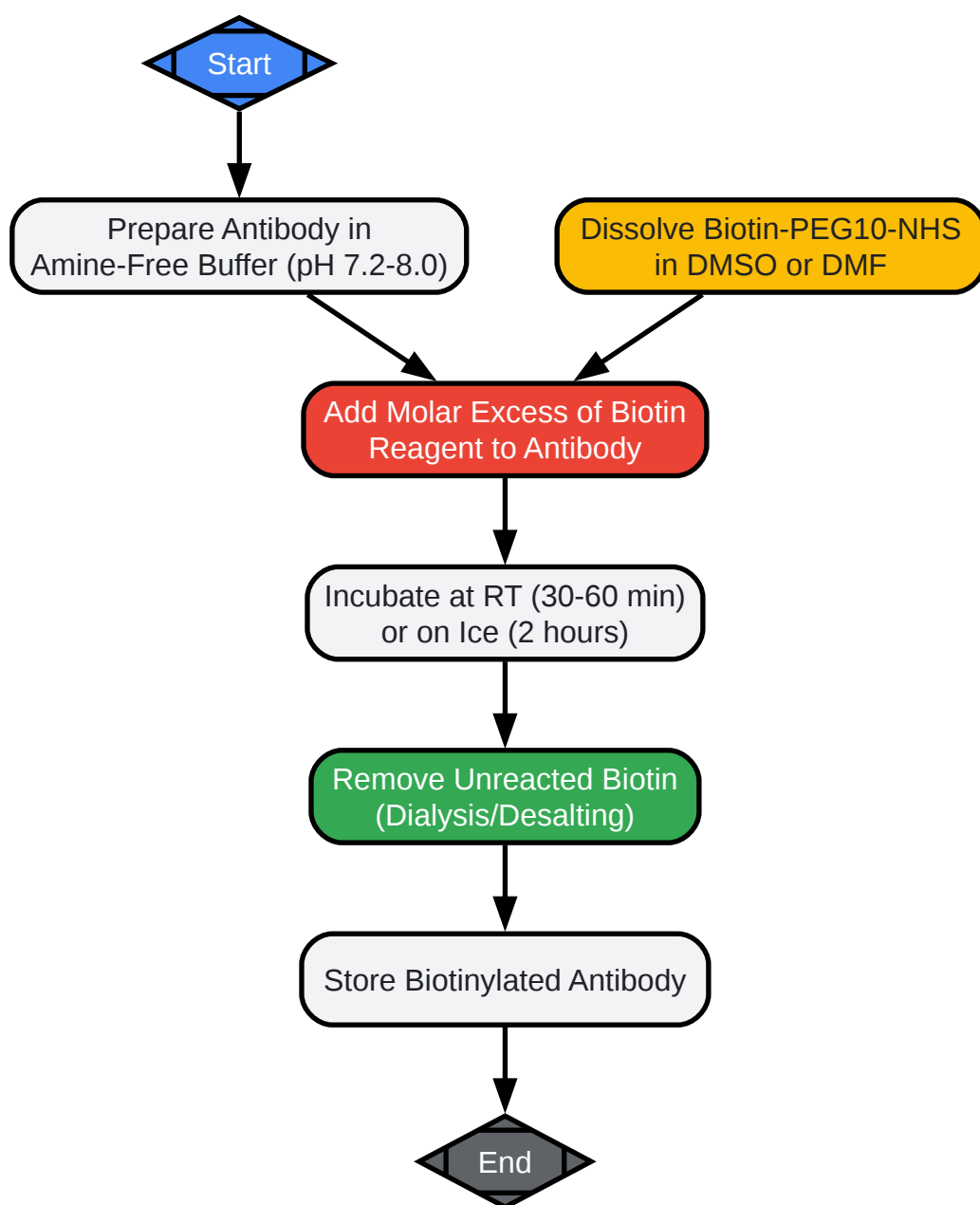
Biotin-PEG10-NHS ester is comprised of three key functional components:

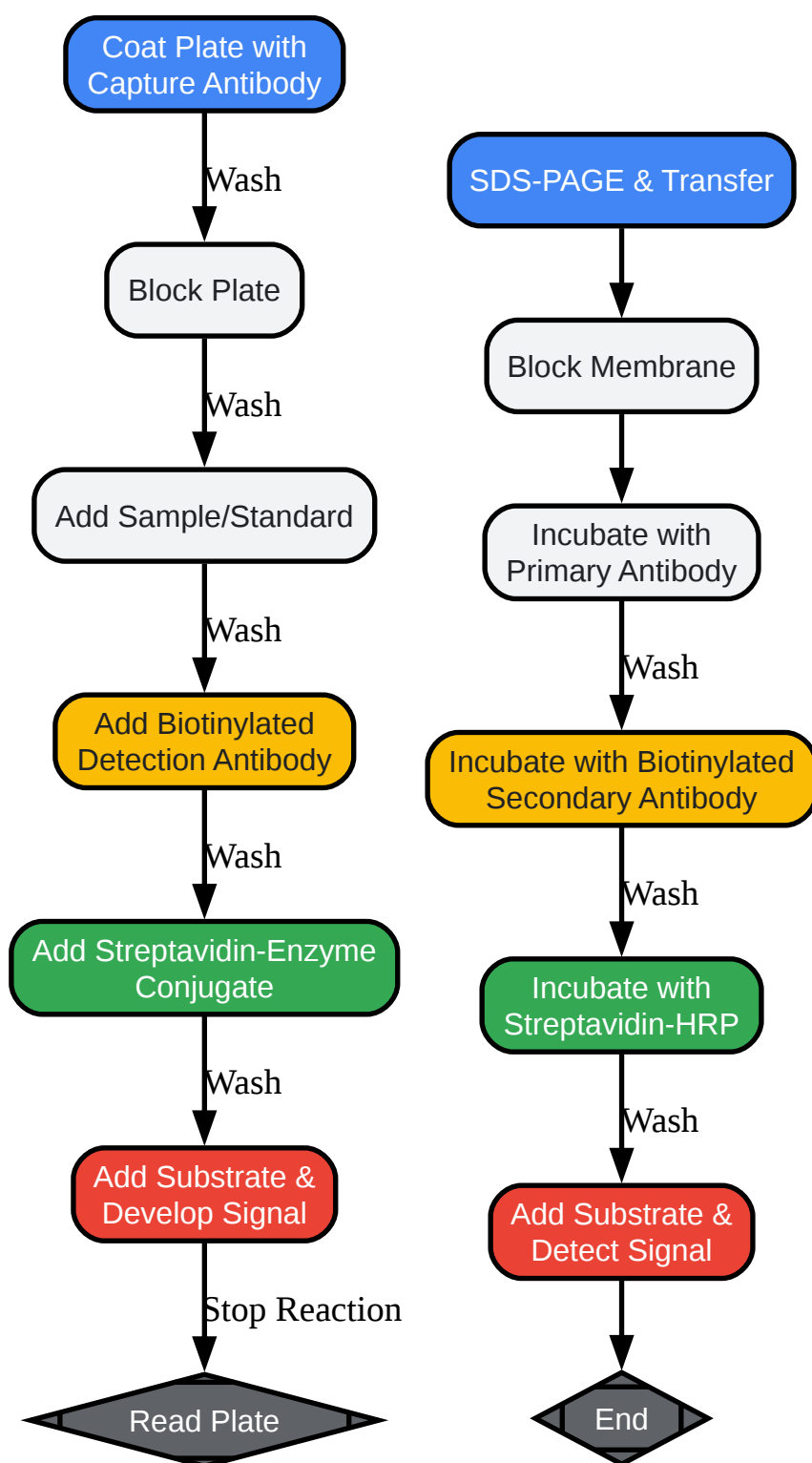
- **Biotin:** A vitamin with an exceptionally high affinity for avidin and streptavidin proteins. This strong and specific interaction is fundamental to many detection and purification systems.
- **PEG10 Spacer:** A ten-unit polyethylene glycol chain that provides a flexible, hydrophilic spacer arm. This spacer increases the water solubility of the reagent and the resulting conjugate, and it reduces the potential for steric hindrance when the biotin moiety binds to avidin or streptavidin.^[1]

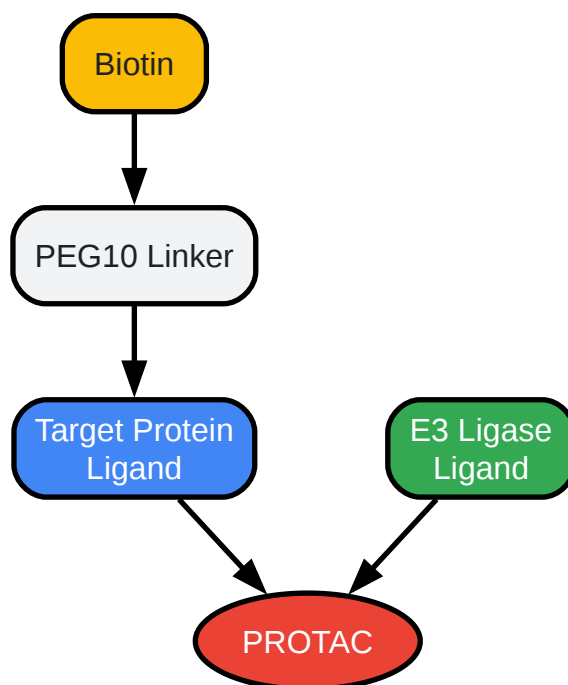
- N-hydroxysuccinimide (NHS) Ester: A reactive group that specifically and efficiently forms a stable, covalent amide bond with primary amines (-NH₂) on target molecules, such as the side chain of lysine residues or the N-terminus of a polypeptide chain.^[2]^[3] This reaction proceeds optimally at a pH range of 7-9.^[2]^[3]

The general reaction scheme for the biotinylation of a protein with **Biotin-PEG10-NHS ester** is depicted below:









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